

1-[(4-Tert-butylphenyl)sulfonyl]piperazine molecular weight and formula

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Compound of Interest

Compound Name: 1-[(4-Tert-butylphenyl)sulfonyl]piperazine

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Technical Data Sheet: 1-[(4-Tert-butylphenyl)sulfonyl]piperazine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the physicochemical properties of **1-[(4-Tert-butylphenyl)sulfonyl]piperazine**, a compound of interest in medicinal chemistry and drug discovery. The information is presented to support research and development activities.

Core Molecular Attributes

1-[(4-Tert-butylphenyl)sulfonyl]piperazine is a chemical compound with the molecular formula $C_{14}H_{22}N_2O_2S$.^[1] Its molecular weight is 282.40 g/mol.^[1]

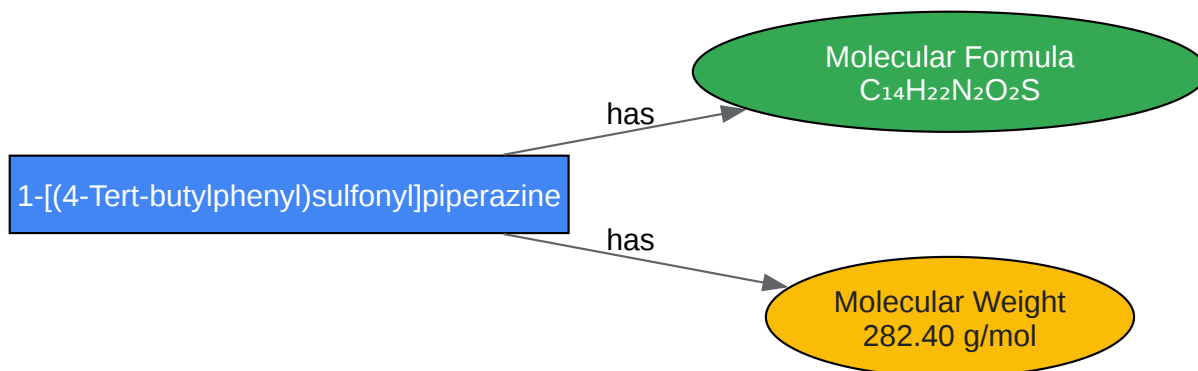
Physicochemical Data

The following table summarizes key computed physicochemical properties for **1-[(4-Tert-butylphenyl)sulfonyl]piperazine**.

Property	Value
Molecular Formula	C ₁₄ H ₂₂ N ₂ O ₂ S[1]
Molecular Weight	282.40 g/mol [1]
Topological Polar Surface Area (TPSA)	49.41 Å ² [1]
LogP (Octanol-water partition coefficient)	1.578[1]
Hydrogen Bond Acceptors	3[1]
Hydrogen Bond Donors	1[1]
Rotatable Bonds	2[1]

Molecular Structure and Identification

The relationship between the chemical name and its fundamental molecular properties is outlined below. This diagram illustrates the direct correlation between the compound's nomenclature and its empirical formula and calculated molecular weight.



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References

- 1. chemscene.com [chemscene.com]
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